

Application Notes and Protocols for In Vitro Assays of Fiboflapon Sodium

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Compound of Interest					
Compound Name:	Fiboflapon Sodium				
Cat. No.:	B607448	Get Quote			

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide detailed protocols for the in vitro evaluation of **Fiboflapon Sodium**, a potent and selective inhibitor of the 5-lipoxygenase-activating protein (FLAP). FLAP is a critical protein in the biosynthesis of leukotrienes, which are pro-inflammatory lipid mediators implicated in various inflammatory diseases. The following protocols describe a FLAP binding assay to determine the direct interaction of **Fiboflapon Sodium** with its target, a whole blood assay to assess the functional inhibition of leukotriene B4 (LTB4) production, and a cell migration assay to evaluate its impact on inflammatory cell chemotaxis.

Introduction

Fiboflapon Sodium (also known as GSK2190915) is a small molecule inhibitor that targets the 5-lipoxygenase-activating protein (FLAP).[1][2][3][4][5] FLAP is an integral membrane protein that facilitates the transfer of arachidonic acid to 5-lipoxygenase (5-LO), the initial and rate-limiting step in the biosynthesis of leukotrienes.[6][7] By inhibiting FLAP, **Fiboflapon Sodium** effectively blocks the production of leukotrienes, including the potent chemoattractant LTB4, and the cysteinyl leukotrienes (CysLTs) which are involved in bronchoconstriction and vascular permeability.[1][2] Due to its mechanism of action, **Fiboflapon Sodium** has been investigated for its therapeutic potential in inflammatory conditions such as asthma and cardiovascular disorders.[6][8] The following protocols provide standardized methods to characterize the in vitro pharmacology of **Fiboflapon Sodium** and other FLAP inhibitors.



Data Presentation

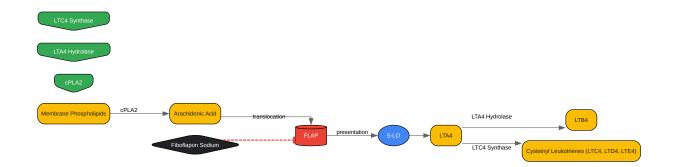
The following table summarizes the reported in vitro potency of **Fiboflapon Sodium** in various assays.

Assay Type	System	Parameter	Value (nM)	Reference
FLAP Binding Assay	Human FLAP Membrane	Potency	2.9	[1][2][3][4][5]
LTB4 Inhibition Assay	Human Whole Blood	IC50	76	[1][2][3][4][5]
LTB4 Inhibition Assay	Ex vivo ionophore- challenged whole blood	EC50	~7	[1][2]

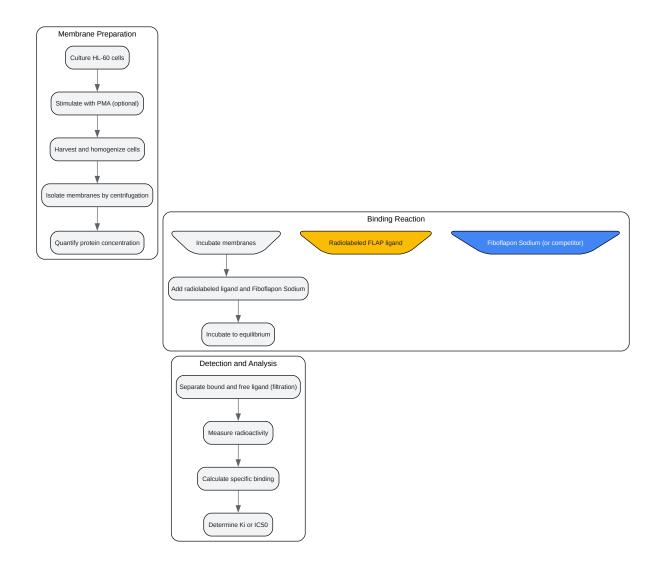
Signaling Pathway

The diagram below illustrates the leukotriene biosynthesis pathway and the site of action for **Fiboflapon Sodium**.

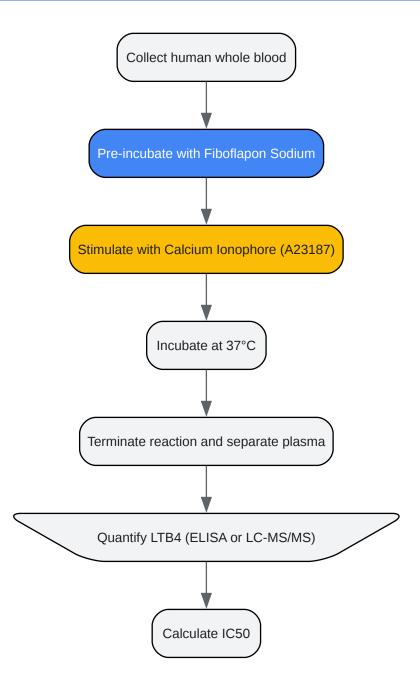




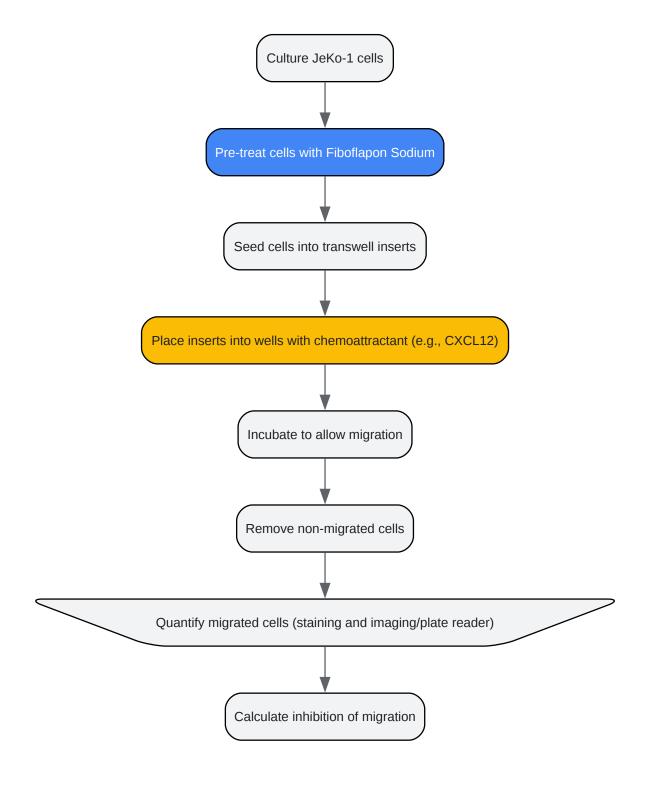












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